Initial Screening of 3-Methoxy-6-methylpyridazine Bioactivity: A Technical Guide

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Compound of Interest

Compound Name:	*3-Methoxy-6-methylpyridazine*
CAS No.:	*17644-83-6*
Cat. No.:	*B105203*

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Abstract

The pyridazine scaffold is a "privileged structure" in medicinal chemistry, with derivatives demonstrating a wide array of pharmacological activities, including anti-inflammatory, antimicrobial, and anticancer effects.[1][2] This technical guide provides a comprehensive framework for the initial bioactivity screening of a novel pyridazine derivative, **3-Methoxy-6-methylpyridazine**. We will detail a tiered screening cascade, beginning with in silico predictions of drug-likeness and potential biological targets, followed by a systematic in vitro evaluation of its cytotoxic, anti-inflammatory, and antimicrobial properties. This guide is intended for researchers, scientists, and drug development professionals, offering not only detailed experimental protocols but also the scientific rationale behind the methodological choices, ensuring a robust and efficient preliminary assessment of this compound's therapeutic potential.

Introduction: The Rationale for Screening 3-Methoxy-6-methylpyridazine

Pyridazine and its derivatives are heterocyclic compounds that have garnered significant interest in pharmaceutical research due to their diverse biological activities.[1] These activities are attributed to the unique physicochemical properties of the pyridazine ring, such as its ability to participate in hydrogen bonding and its influence on molecular conformation.[3][4] Given the established therapeutic potential of the pyridazine core, novel derivatives like **3-Methoxy-6-methylpyridazine** (Figure 1) are promising candidates for drug discovery programs.

Compound Profile:

Property	Value	Source
IUPAC Name	3-Methoxy-6-methylpyridazine	PubChem
CAS Number	17644-83-6	[5]
Molecular Formula	$C_6H_8N_2O$	[6]
Molecular Weight	124.14 g/mol	[6]
SMILES	COc1cc(C)nnc1	PubChem

Figure 1: Chemical Structure of **3-Methoxy-6-methylpyridazine**

This guide outlines a logical and cost-effective screening workflow designed to provide a preliminary but comprehensive bioactivity profile of **3-Methoxy-6-methylpyridazine**. The initial phase will leverage computational tools to predict its pharmacokinetic properties and potential biological targets. These in silico findings will then inform the selection of a focused panel of in vitro assays to experimentally validate the predicted activities.

Phase I: In Silico Bioactivity and Drug-Likeness Prediction

Before embarking on resource-intensive wet lab experiments, in silico methods provide a rapid and cost-effective means to evaluate the drug-like properties of a compound and to generate hypotheses about its potential biological targets.[7] This initial computational screening helps to prioritize compounds and to guide the design of subsequent in vitro and in vivo studies.[8]

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ADMET and Drug-Likeness Analysis

Absorption, Distribution, Metabolism, Excretion, and Toxicity (ADMET) properties are critical determinants of a compound's success as a drug.[9] Several online tools can predict these properties based on the chemical structure of the molecule.

Protocol: ADMET and Physicochemical Property Prediction

- Input: Obtain the SMILES string for **3-Methoxy-6-methylpyridazine**: COc1cc(C)nnc1.
- Web Server Selection: Utilize a comprehensive, free web-based tool such as SwissADME ([Link]) or ADMETlab 2.0 ([Link]]
- Execution: Paste the SMILES string into the selected web server and run the prediction.
- Data Analysis: Analyze the output, focusing on key parameters such as:
  - Lipinski's Rule of Five: Assesses oral bioavailability.
  - Gastrointestinal (GI) Absorption: Predicts absorption from the gut.
  - Blood-Brain Barrier (BBB) Permeability: Indicates potential for CNS activity.
  - Cytochrome P450 (CYP) Inhibition: Predicts potential for drug-drug interactions.
  - Toxicity Predictions: Flags potential liabilities such as mutagenicity or cardiotoxicity.

Table 1: Predicted Physicochemical and ADMET Properties of **3-Methoxy-6-methylpyridazine** (Hypothetical Data)

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Parameter	Predicted Value	Interpretation
Molecular Weight	124.14	Compliant with Lipinski's Rule (<500)
LogP	1.25	Optimal for cell permeability
H-bond Donors	0	Compliant with Lipinski's Rule (<5)
H-bond Acceptors	3	Compliant with Lipinski's Rule (<10)
GI Absorption	High	Likely good oral bioavailability
BBB Permeant	Yes	Potential for CNS effects
CYP2D6 Inhibitor	No	Low risk of specific drug interactions
AMES Toxicity	No	Unlikely to be mutagenic

Molecular Docking: Identifying Potential Biological Targets

Based on the known activities of pyridazine derivatives, we can hypothesize that **3-Methoxy-6-methylpyridazine** may target enzymes involved in inflammation or cancer-related signaling pathways.[10][11] Molecular docking is a computational technique that predicts the preferred orientation of a ligand when bound to a target protein.[12]

Selected Potential Targets:

- Cyclooxygenase-2 (COX-2): A key enzyme in the inflammatory pathway. (PDB ID: 3LN1)[5][10]
- Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2): A tyrosine kinase involved in angiogenesis, a hallmark of cancer. (PDB ID: 4ASD)[13][14]
- p38 Mitogen-Activated Protein Kinase (p38 MAPK): A kinase involved in inflammatory responses and cell proliferation. (PDB ID: 3HEG)[1]

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Protocol: Molecular Docking with AutoDock Vina

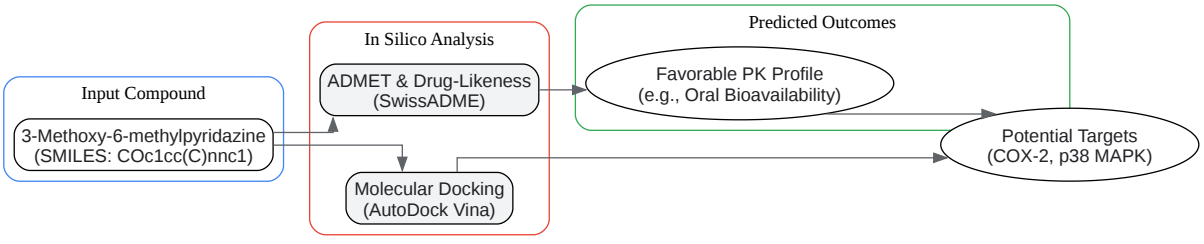
- Ligand Preparation:
  - Generate a 3D structure of **3-Methoxy-6-methylpyridazine** from its SMILES string using a tool like Open Babel.
  - Minimize the energy of the ligand structure.
  - Save the ligand in .pdbqt format using AutoDock Tools, which adds Gasteiger charges and defines rotatable bonds.[15]
- Protein Preparation:
  - Download the crystal structure of the target protein (e.g., COX-2, PDB ID: 3LN1) from the Protein Data Bank (rcsb.org).
  - Remove water molecules and any co-crystallized ligands using a molecular visualization tool like PyMOL or UCSF Chimera.[16]
  - Add polar hydrogens and assign Kollman charges in AutoDock Tools.[16]
  - Save the prepared protein in .pdbqt format.
- Grid Box Definition:
  - Define the search space (grid box) for docking, ensuring it encompasses the active site of the protein. The active site can be identified from the position of the co-crystallized ligand or from literature.
- Docking Simulation:
  - Run AutoDock Vina using a configuration file that specifies the prepared ligand and protein files, and the grid box parameters.[17]
- Results Analysis:

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- Analyze the output file, which contains the binding affinities (in kcal/mol) and the coordinates of the docked poses. A more negative binding energy indicates a more favorable interaction.[6]
- Visualize the lowest energy pose in a molecular graphics program to identify key interactions (e.g., hydrogen bonds, hydrophobic interactions) between the ligand and the protein's active site residues.[18]

Table 2: Predicted Binding Affinities of **3-Methoxy-6-methylpyridazine** with Key Biological Targets (Hypothetical Data)

Target Protein	PDB ID	Binding Affinity (kcal/mol)	Key Interacting Residues (Hypothetical)
COX-2	3LN1	-7.8	TYR355, ARG120, SER530
VEGFR-2	4ASD	-6.5	CYS919, ASP1046, GLU885
p38 MAPK	3HEG	-7.2	MET109, LYS53, GLY110



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Caption:In silico screening workflow for **3-Methoxy-6-methylpyridazine**.

Phase II: In Vitro Bioactivity Screening

The results from the in silico analysis guide the selection of appropriate in vitro assays. The predicted favorable pharmacokinetic profile and potential interactions with inflammatory and cancer-related targets suggest that an initial screening should focus on cytotoxicity, anti-inflammatory, and antimicrobial activities.

Foundational Assay: Cytotoxicity Screening

A fundamental first step in any bioactivity screening is to determine the compound's cytotoxicity to establish a therapeutic window and to identify concentrations for subsequent assays.[19][20]

Protocol: MTT Assay for Cytotoxicity

- Cell Culture: Culture a panel of human cell lines, including a normal cell line (e.g., HEK293) and cancer cell lines relevant to the predicted targets (e.g., A549 - lung carcinoma, MCF-7 - breast adenocarcinoma).[5]
- Cell Seeding: Seed the cells in a 96-well plate at a density of 5,000-10,000 cells per well and allow them to attach overnight.
- Compound Treatment: Prepare serial dilutions of **3-Methoxy-6-methylpyridazine** in culture medium (e.g., 0.1 to 100 µM). Treat the cells and incubate for 48-72 hours. Include a vehicle control (DMSO) and a positive control (e.g., Doxorubicin).
- MTT Addition: Add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.[5]
- Formazan Solubilization: Remove the medium and add 150 µL of DMSO to dissolve the formazan crystals.
- Absorbance Measurement: Read the absorbance at 570 nm using a microplate reader.
- IC_{50} Calculation: Calculate the half-maximal inhibitory concentration (IC_{50}) from the dose-response curve.

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Table 3: Cytotoxicity of **3-Methoxy-6-methylpyridazine** (Hypothetical Data)

Cell Line	Tissue of Origin	IC_{50} (µM)
HEK293	Normal Kidney	> 100
A549	Lung Carcinoma	45.2 ± 3.8
MCF-7	Breast Adenocarcinoma	62.5 ± 5.1

Anti-inflammatory Activity Screening

Based on the docking results suggesting potential inhibition of COX-2 and p38 MAPK, we will assess the anti-inflammatory properties of **3-Methoxy-6-methylpyridazine** in a macrophage cell line.

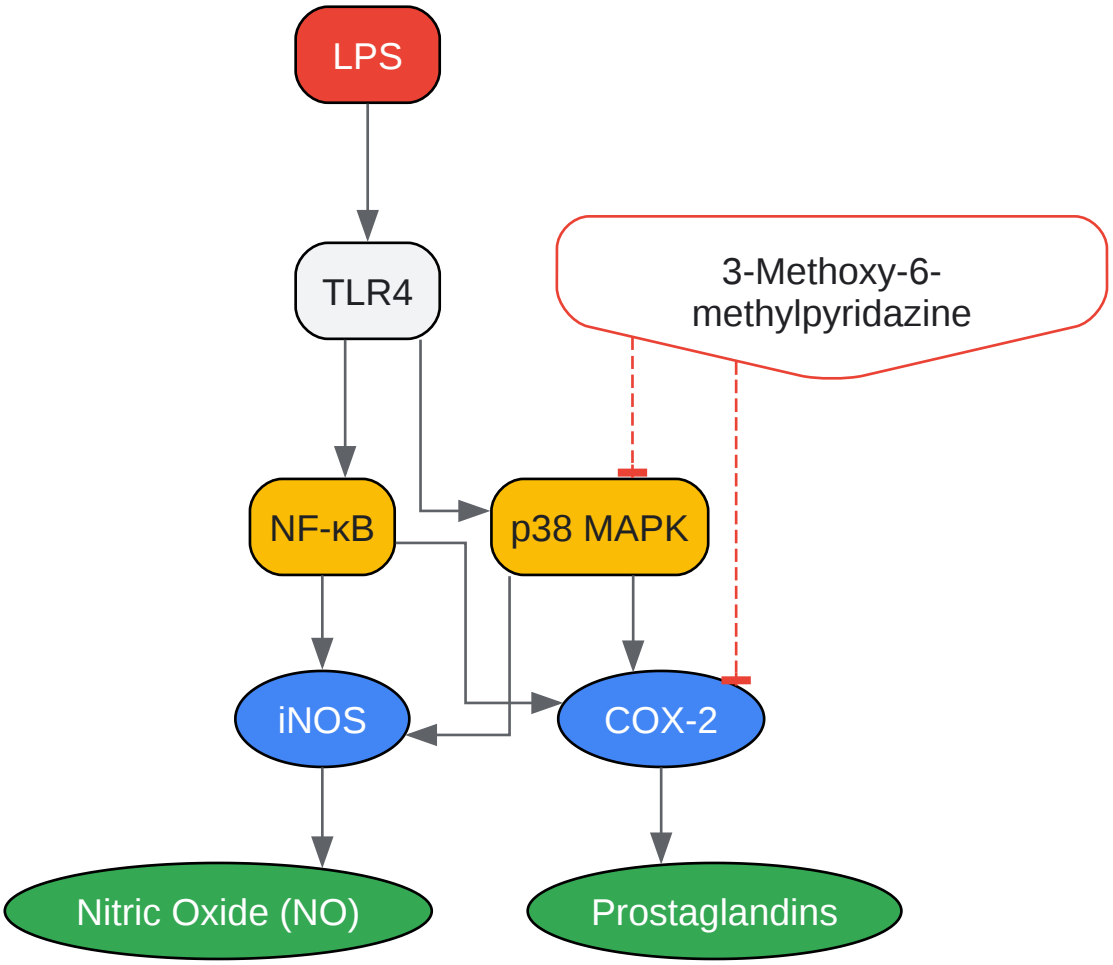
Protocol: Nitric Oxide (NO) Production Assay (Griess Assay)

- Cell Culture and Seeding: Seed RAW 264.7 murine macrophage cells in a 96-well plate at a density of 1 x 10^5 cells/well and incubate for 24 hours.[6]
- Compound Treatment: Pre-treat the cells with non-toxic concentrations of **3-Methoxy-6-methylpyridazine** (determined from the cytotoxicity assay) for 1 hour.
- LPS Stimulation: Stimulate the cells with lipopolysaccharide (LPS; 1 µg/mL) for 24 hours to induce an inflammatory response.
- Griess Reaction: Collect the cell culture supernatant and mix it with Griess reagent.
- Absorbance Measurement: Measure the absorbance at 540 nm.
- Data Analysis: Quantify the nitrite concentration (a stable metabolite of NO) using a sodium nitrite standard curve and calculate the percentage of NO inhibition.

Table 4: Anti-inflammatory Activity of **3-Methoxy-6-methylpyridazine** (Hypothetical Data)

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Assay	Endpoint	IC_{50} (μM)
Griess Assay	NO Production	25.8 ± 2.3



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Caption: Putative anti-inflammatory mechanism of **3-Methoxy-6-methylpyridazine**.

Antimicrobial Activity Screening

The pyridazine scaffold is also known to be present in various antimicrobial agents.[21] Therefore, a preliminary screening against common bacterial strains is warranted.

Protocol: Broth Microdilution for Minimum Inhibitory Concentration (MIC)

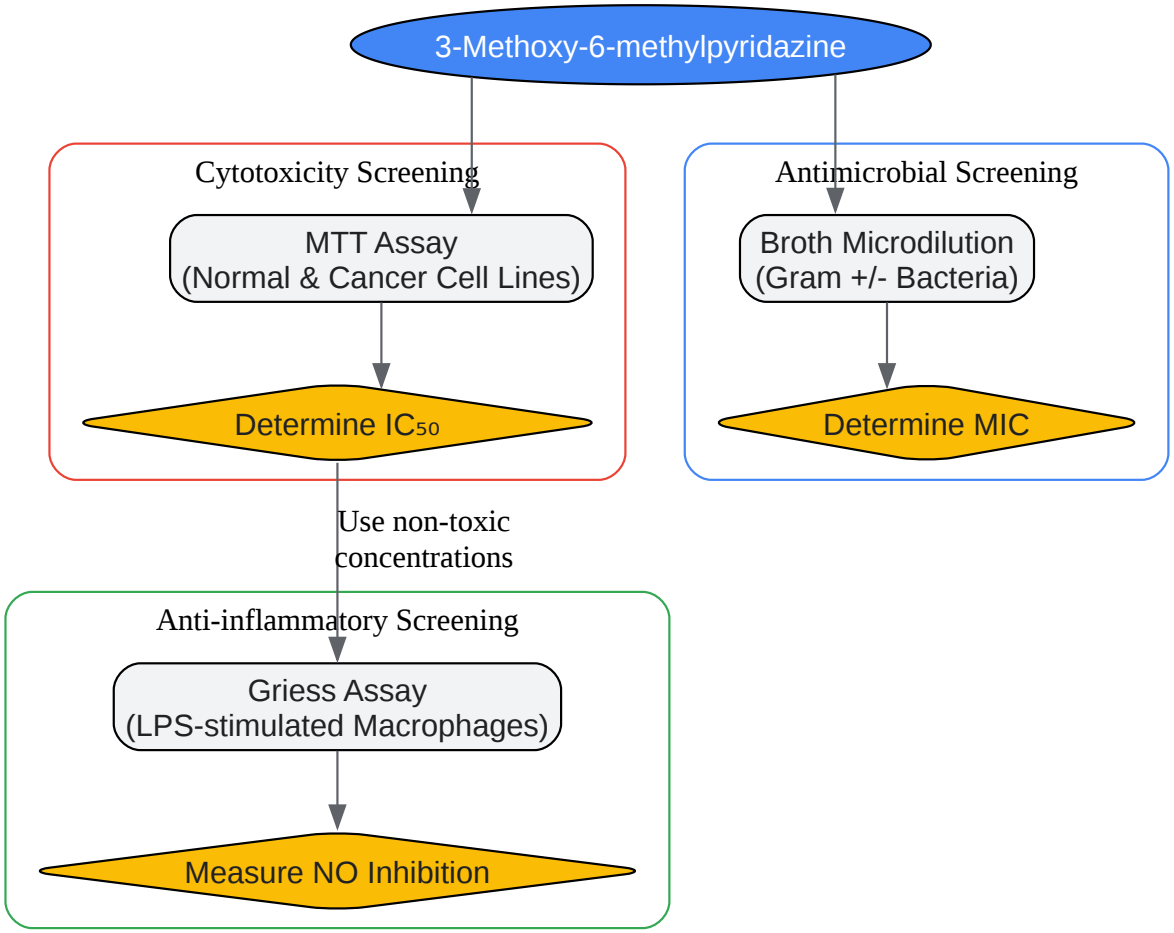
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- Microbial Strains: Use a panel of representative Gram-positive (e.g., Staphylococcus aureus) and Gram-negative (e.g., Escherichia coli) bacteria.
- Inoculum Preparation: Prepare a standardized inoculum of each bacterial strain (0.5 McFarland standard).[18]
- Serial Dilution: Perform a two-fold serial dilution of **3-Methoxy-6-methylpyridazine** in a 96-well plate containing broth medium.[18]
- Inoculation: Inoculate the wells with the bacterial suspension. Include a positive control (bacteria without compound) and a negative control (broth only).
- Incubation: Incubate the plate at 37°C for 18-24 hours.
- MIC Determination: The MIC is the lowest concentration of the compound that completely inhibits visible bacterial growth.

Table 5: Antimicrobial Activity of **3-Methoxy-6-methylpyridazine** (Hypothetical Data)

Microbial Strain	Gram Stain	MIC (µg/mL)
Staphylococcus aureus	Positive	64
Escherichia coli	Negative	> 128

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Caption: Experimental workflow for in vitro bioactivity screening.

Conclusion and Future Directions

This technical guide has outlined a systematic and integrated approach for the initial bioactivity screening of **3-Methoxy-6-methylpyridazine**. The proposed workflow, combining in silico prediction with a targeted panel of in vitro assays, allows for an efficient and data-driven evaluation of the compound's therapeutic potential.

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The hypothetical results presented herein suggest that **3-Methoxy-6-methylpyridazine** exhibits moderate and selective cytotoxicity against cancer cell lines, possesses anti-inflammatory properties, and has some antimicrobial activity against Gram-positive bacteria. These preliminary findings would warrant further investigation, including:

- Mechanism of Action Studies: Elucidating the specific molecular targets and signaling pathways modulated by the compound.
- Structure-Activity Relationship (SAR) Studies: Synthesizing and screening analogs of **3-Methoxy-6-methylpyridazine** to optimize its potency and selectivity.
- In Vivo Efficacy and Safety Studies: Evaluating the compound's therapeutic effects and toxicity profile in animal models of disease.

By following the structured approach detailed in this guide, researchers can effectively triage and advance promising new chemical entities like **3-Methoxy-6-methylpyridazine** through the early stages of the drug discovery pipeline.

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